

Personal protective equipment for handling 2-Ethylbenzamide

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Compound of Interest

Compound Name: 2-Ethylbenzamide

Cat. No.: B1283469

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Essential Safety and Handling Guide for 2-Ethylbenzamide

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **2-Ethylbenzamide**. It outlines essential personal protective equipment, operational procedures, and disposal plans to ensure a safe laboratory environment.

Chemical and Physical Properties

While a comprehensive Safety Data Sheet (SDS) for **2-Ethylbenzamide** is not readily available in public domains, data for the related compound Benzamide and basic information for **2-Ethylbenzamide** can provide guidance.

Property	2-Ethylbenzamide	Benzamide (for reference)
Molecular Formula	C ₉ H ₁₁ NO[1][2][3]	C ₇ H ₇ NO
Molecular Weight	149.19 g/mol [1][2][3]	121.14 g/mole [4]
CAS Number	67832-97-7[1][2][3][5]	55-21-0
Appearance	-	Solid (Powdered solid)[4]
Melting Point	151-152 °C[6]	132.5°C (270.5°F)[4]
Boiling Point	272.6±19.0 °C (Predicted)[6]	288°C (550.4°F)[4]
Solubility	-	Partially soluble in cold water[4]
Acute Oral Toxicity (LD50)	Data not available	1160 mg/kg [Mouse][4]

Hazard Identification and Personal Protective Equipment (PPE)

Based on the hazard assessment for the related compound Benzamide, **2-Ethylbenzamide** should be handled with care. Benzamide is considered hazardous in case of skin contact (irritant), eye contact (irritant), inhalation, and very hazardous in case of ingestion[4].

Recommended Personal Protective Equipment (PPE)

Situation	Required PPE
Routine Handling	Eye Protection: Safety glasses with side shields or goggles. Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene). Body Protection: Laboratory coat.
Weighing/Transfer	Respiratory Protection: Use in a well-ventilated area or under a fume hood. If dust is generated, a NIOSH-approved respirator may be necessary. Eye Protection: Chemical safety goggles. Hand Protection: Chemical-resistant gloves. Body Protection: Laboratory coat.
Spill Cleanup	Respiratory Protection: Dependent on the size and nature of the spill; may require a respirator. Eye Protection: Chemical safety goggles or a face shield. Hand Protection: Heavy-duty, chemical-resistant gloves. Body Protection: Chemical-resistant apron or coveralls, and chemical-resistant boots.

Operational and Disposal Plans

Handling and Storage:

- Keep the container tightly closed in a cool, well-ventilated area[4].
- Keep away from heat and sources of ignition[4].
- Ground all equipment containing the material to prevent static discharge[4].
- Avoid ingestion and inhalation of dust. Do not breathe dust[4].
- Avoid contact with skin and eyes[4].
- Wear suitable protective clothing and, in case of insufficient ventilation, wear suitable respiratory equipment[4].

Disposal Plan: Waste disposal must be conducted in accordance with local, state, and federal regulations.

- Waste Collection: Collect waste **2-Ethylbenzamide** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, labeled, and sealed hazardous waste container.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name "**2-Ethylbenzamide**".
- Storage: Store the waste container in a designated, secure area, away from incompatible materials.
- Disposal: Arrange for pick-up and disposal by a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash.

Emergency Procedures: Spill Response Workflow

In the event of a spill, follow a structured response to ensure safety and minimize environmental impact.

Caption: Workflow for responding to a chemical spill of **2-Ethylbenzamide**.

Experimental Protocols: Hazard Assessment

Due to the lack of specific toxicological data for **2-Ethylbenzamide**, a detailed experimental protocol for hazard assessment is not available. However, a general approach to assess the acute oral toxicity of a new chemical entity would typically follow OECD Guideline 423.

Protocol: Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

- Objective: To determine the acute oral toxicity of a substance.
- Principle: A stepwise procedure with the use of a limited number of animals per step. The outcome is the classification of the substance and an estimation of the LD50.
- Animal Model: Typically rats, one sex (usually females) is used.
- Procedure:

- A single dose of the substance is administered orally to a group of animals.
- The starting dose is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight).
- The starting dose level is selected on the basis of existing information on the substance.
- Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- The decision to proceed to the next dose level is based on the number of animals that die within a specified period.
- Data Analysis: The results are used to classify the substance into a GHS hazard category for acute oral toxicity.

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